

# Ornidazole-13C2,15N2: A Technical Guide to Safety, Handling, and Experimental Application

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## Compound of Interest

Compound Name: Ornidazole-13C2,15N2

Cat. No.: B15621826

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety, handling, and experimental applications of the isotopically labeled compound, **Ornidazole-13C2,15N2**. This document is intended for professionals in research and drug development who require detailed information for the safe and effective use of this compound in a laboratory setting.

## Introduction

Ornidazole is a 5-nitroimidazole derivative with established antiprotozoal and antibacterial properties.<sup>[1]</sup> Its isotopically labeled counterpart, **Ornidazole-13C2,15N2**, serves as a crucial internal standard for quantitative analysis in various analytical methods, including mass spectrometry.<sup>[2][3]</sup> Recent research has also unveiled its potential as an inhibitor of the Sonic hedgehog (Shh) signaling pathway, indicating promising applications in cancer research.<sup>[1][4]</sup> <sup>[5]</sup> This guide consolidates safety data, handling protocols, and key experimental methodologies associated with **Ornidazole-13C2,15N2**.

## Safety Data and Hazard Information

The following tables summarize the key safety and hazard information for Ornidazole. It is important to note that while specific data for the isotopically labeled form is limited, the safety precautions should be considered equivalent to the unlabeled compound.

## Hazard Identification

Hazard Statement	GHS Classification	Pictogram	Signal Word
H302: Harmful if swallowed	Acute Toxicity 4 (Oral)	GHS07	Warning
H315: Causes skin irritation	Skin Irritation 2	GHS07	Warning
H317: May cause an allergic skin reaction	Skin Sensitisation 1	GHS07	Warning
H319: Causes serious eye irritation	Eye Irritation 2	GHS07	Warning

Data sourced from multiple safety data sheets.[\[6\]](#)[\[7\]](#)

## Toxicological Data

Test Type	Species	Route	Value
LD50	Rat	Oral	1780 mg/kg (for unlabeled Ornidazole)
LD50	Mouse	Oral	1139 mg/kg (for unlabeled Ornidazole)

Data sourced from multiple safety data sheets.[\[2\]](#)[\[6\]](#)

## Physical and Chemical Properties

Property	Value
Chemical Formula	$^{13}\text{C}_2\text{C}_5\text{H}_{10}\text{ClN}^{15}\text{N}_2\text{O}_3$
Molecular Weight	223.60 g/mol
Appearance	Solid
Melting Point	84 - 86 °C (for unlabeled Ornidazole)
Solubility	No data available for the labeled compound.
Storage Temperature	Room temperature

Data sourced from multiple safety data sheets and product information pages.[\[1\]](#)[\[6\]](#)[\[8\]](#)[\[9\]](#)

## Handling and Personal Protective Equipment (PPE)

Proper handling and the use of appropriate personal protective equipment are crucial to ensure safety when working with **Ornidazole-13C2,15N2**.

### Engineering Controls

- Work in a well-ventilated area.
- If handling uncovered, use local exhaust ventilation.[\[6\]](#)

### Personal Protective Equipment

PPE Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). <a href="#">[10]</a>
Skin Protection	Handle with gloves. Gloves must be inspected prior to use. Dispose of contaminated gloves after use in accordance with applicable laws. <a href="#">[7]</a>
Body Protection	Wear a complete suit protecting against chemicals. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace. <a href="#">[7]</a>
Respiratory Protection	If ventilation is inadequate, wear respiratory protection. <a href="#">[6]</a>

### First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician. <sup>[7]</sup>
Skin Contact	Wash off with soap and plenty of water. Consult a physician. <sup>[7]</sup>
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. <sup>[7]</sup>
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician. <sup>[7]</sup>

## Experimental Protocols and Applications

**Ornidazole-13C2,15N2** is primarily used as an internal standard in analytical chemistry and as a research tool in molecular biology.

### Use as an Internal Standard in Chromatography

Methodology: Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC)

Objective: To accurately quantify the concentration of unlabeled Ornidazole in a sample.

Protocol Outline:

- Preparation of Standard Solutions:
  - Prepare a stock solution of **Ornidazole-13C2,15N2** (internal standard) of a known concentration in a suitable solvent (e.g., acetonitrile or methanol).<sup>[3][7]</sup>
  - Prepare a series of calibration standards containing known concentrations of unlabeled Ornidazole and a fixed concentration of the internal standard.
- Sample Preparation:

- To the unknown sample, add a precise volume of the **Ornidazole-13C2,15N2** stock solution.
- Chromatographic Conditions (Example):
  - Column: C18 reverse-phase column.
  - Mobile Phase: A mixture of acetonitrile and water (e.g., 38:62 v/v), potentially with pH adjustment.
  - Flow Rate: 0.8 mL/min.
  - Detection: UV at 254 nm.
- Data Analysis:
  - Generate a calibration curve by plotting the ratio of the peak area of unlabeled Ornidazole to the peak area of the internal standard against the concentration of the unlabeled Ornidazole standards.
  - Determine the concentration of Ornidazole in the unknown sample by interpolating its peak area ratio on the calibration curve.

Workflow Diagram:



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### Internal Standard Workflow

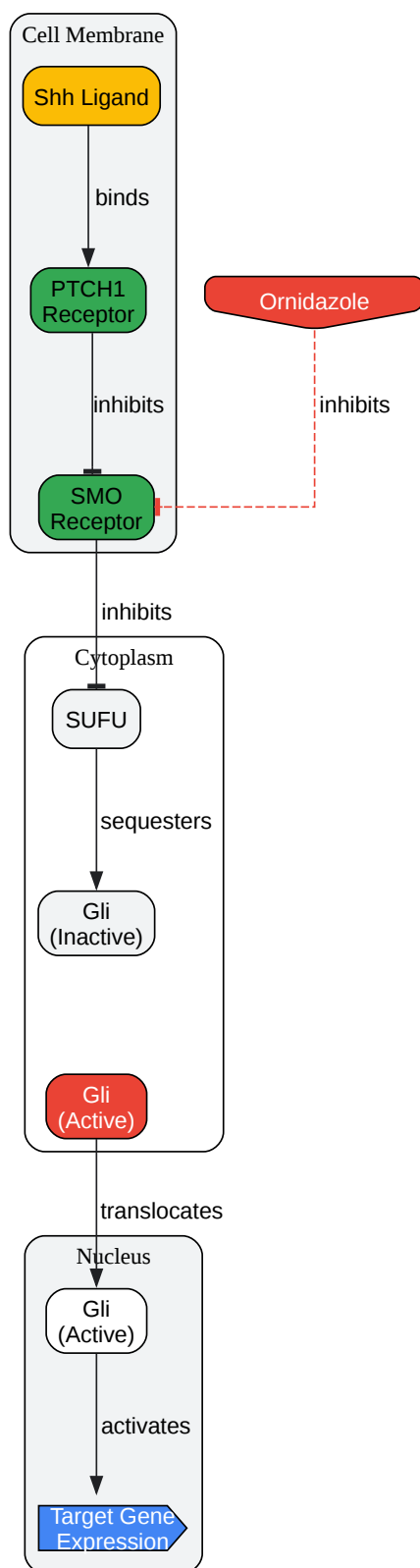
## Inhibition of the Sonic Hedgehog (Shh) Signaling Pathway

Background: Ornidazole has been shown to inhibit the Sonic hedgehog (Shh) signaling pathway, which is aberrantly activated in several cancers.<sup>[4][5]</sup> This inhibition leads to reduced tumor growth and viability.

Experimental Assays:

- Cell Viability Assay (MTT Assay): To assess the cytotoxic effects of Ornidazole on cancer cells.
- Wound-Healing Assay: To evaluate the effect of Ornidazole on cancer cell migration.
- Comet Assay: To detect DNA damage induced by Ornidazole.
- Real-Time Polymerase Chain Reaction (RT-PCR): To quantify the expression of genes involved in the Shh pathway (e.g., Shh, Smo, Gli1).
- Enzyme-Linked Immunosorbent Assay (ELISA): To measure the protein levels of Shh pathway components.

Signaling Pathway Diagram:



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### Ornidazole Inhibition of Shh Pathway



## Stability and Reactivity

- Chemical Stability: The product is chemically stable under recommended conditions of storage, use, and temperature.[6]
- Conditions to Avoid: Do not expose to temperatures exceeding 50 °C/122 °F.[6]
- Incompatible Materials: Oxidizing agents, alkalis (lye), etchants, and acids.[6]
- Hazardous Decomposition Products: In case of fire, toxic pyrolysis products may be liberated.[6]

## Disposal Considerations

Dispose of waste according to applicable local, state, and federal regulations. Do not allow the product to enter surface water or drains. This material and its container must be disposed of as hazardous waste.[6]

## Conclusion

**Ornidazole-13C2,15N2** is a valuable tool for researchers in both analytical chemistry and molecular biology. Adherence to the safety guidelines and handling procedures outlined in this document is paramount to ensure a safe laboratory environment. The provided experimental frameworks offer a starting point for the application of this compound in quantitative analysis and in the investigation of cellular signaling pathways. As with any chemical reagent, users should consult the most recent and specific Safety Data Sheet provided by their supplier before use.

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